

# (Z)-Hex-4-enal: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (Z)-Hex-4-enal

Cat. No.: B1594683

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Disclaimer: This document is intended as a technical guide for qualified professionals and is not a substitute for a formal safety data sheet (SDS) or comprehensive risk assessment conducted by a qualified safety professional. All laboratory work should be conducted in accordance with institutional and regulatory safety standards.

## Introduction

**(Z)-Hex-4-enal** (CAS No. 4634-89-3) is a volatile organic compound with a pungent odor, naturally present in some plants like onions.<sup>[1]</sup> It is utilized as a flavoring agent and as an intermediate in organic synthesis.<sup>[1]</sup> Its chemical structure, featuring both an aldehyde functional group and a cis-alkene, dictates its reactivity and potential hazards. This guide provides an in-depth overview of the safety and handling precautions necessary for the use of **(Z)-Hex-4-enal** in a laboratory setting.

## Hazard Identification and Classification

**(Z)-Hex-4-enal** is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammable Liquid	Category 3	Warning	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Hazardous to the Aquatic Environment, Acute Hazard	Category 2	None	H401: Toxic to aquatic life

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **(Z)-Hex-4-enal** is provided below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	ChemBK
Molar Mass	98.14 g/mol	ChemBK
Appearance	Colorless liquid	ChemBK
Odor	Pungent	Xinchem
Boiling Point	73.5-75 °C at 13.33 kPa	ChemBK
Flash Point	17.78 °C (64.00 °F)	The Good Scents Company
Density	0.828 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemBK
Solubility	Slightly soluble in water; soluble in acetic acid, phthalate esters, ethers, and most non-volatile oils.	ChemBK
Vapor Pressure	11.264 mmHg at 25°C	ChemBK
Refractive Index	1.422	ChemBK

## Toxicological Information

Detailed quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **(Z)-Hex-4-enal** are not readily available in the searched literature. The Good Scents Company notes that oral, dermal, and inhalation toxicity are "Not determined".<sup>[2]</sup> However, based on its classification and the known toxicology of similar unsaturated aldehydes, the following can be inferred:

- **Acute Toxicity:** It is expected to be harmful if swallowed, based on the classification of the similar compound (Z)-3-hexenal. It causes skin and serious eye irritation upon contact.<sup>[1]</sup> Inhalation of vapors may cause respiratory tract irritation.
- **Chronic Toxicity:** No specific data on the chronic toxicity of **(Z)-Hex-4-enal** was found.
- **Mechanism of Toxicity:** As an  $\alpha,\beta$ -unsaturated aldehyde, its toxicity is likely mediated by its electrophilic nature. These compounds can react with biological nucleophiles, such as the sulfhydryl groups of cysteine residues in proteins, via a Michael addition reaction. This can lead to enzyme inactivation, depletion of cellular antioxidants like glutathione, and induction of oxidative stress.

## Potential Signaling Pathway Interactions

While specific studies on **(Z)-Hex-4-enal** are lacking, other unsaturated aldehydes have been shown to activate cellular stress response pathways. It is plausible that **(Z)-Hex-4-enal** could modulate similar pathways.

Caption: Potential signaling pathways affected by unsaturated aldehydes.

## Experimental Protocols: Safety and Handling

Due to the lack of specific, detailed experimental protocols for **(Z)-Hex-4-enal** in the literature, the following section provides generalized procedures based on best practices for handling volatile, flammable, and irritant aldehydes in a research setting.

## Risk Assessment

A thorough risk assessment should be performed before any new experiment involving **(Z)-Hex-4-enal**. The following workflow can be used as a guide.

Caption: Risk assessment workflow for handling **(Z)-Hex-4-enal**.

## General Handling and Storage

- Ventilation: All work with **(Z)-Hex-4-enal** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks. Use explosion-proof electrical equipment. Ground all containers and transfer equipment to prevent static discharge.
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
  - Skin Protection: A flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for any signs of degradation before use.
  - Respiratory Protection: If working outside of a fume hood is unavoidable (not recommended), a respirator with an organic vapor cartridge may be required, based on a formal risk assessment.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids. Keep away from incompatible materials such as strong oxidizing agents and strong bases.

## Laboratory Synthesis: Oxidation of (Z)-hex-4-en-1-ol (General Procedure)

A common laboratory-scale synthesis involves the oxidation of the corresponding alcohol.

- Setup: In a chemical fume hood, equip a round-bottom flask with a magnetic stir bar.
- Reagents: Dissolve (Z)-hex-4-en-1-ol in a suitable anhydrous solvent (e.g., dichloromethane).

- **Reaction:** Slowly add a mild oxidizing agent, such as pyridinium chlorochromate (PCC), to the solution while stirring. Control the temperature as the reaction may be exothermic.
- **Monitoring:** Monitor the reaction progress by a suitable technique (e.g., thin-layer chromatography).
- **Workup:** Upon completion, quench the reaction and perform an appropriate aqueous workup to remove the oxidant and byproducts.
- **Purification:** Purify the crude **(Z)-Hex-4-enal** by distillation or column chromatography.

## Spill and Emergency Procedures

- **Small Spills:** For a small spill contained within a fume hood, absorb the material with a spill pillow or other absorbent material. Place the contaminated material in a sealed container for hazardous waste disposal.
- **Large Spills:** Evacuate the area immediately and alert institutional safety personnel.
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Waste Disposal

Dispose of **(Z)-Hex-4-enal** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

## Reactivity and Stability

- Chemical Stability: **(Z)-Hex-4-enal** is stable under recommended storage conditions.
- Reactivity:
  - The aldehyde group can be oxidized to a carboxylic acid or reduced to an alcohol.
  - It can undergo nucleophilic addition reactions at the carbonyl carbon.
  - As an unsaturated aldehyde, it may be susceptible to polymerization.
- Incompatible Materials: Strong oxidizing agents, strong bases.
- Hazardous Decomposition Products: No specific data is available for **(Z)-Hex-4-enal**. However, the thermal decomposition of other unsaturated aldehydes is known to produce smaller, volatile aldehydes such as formaldehyde and acetaldehyde.

## Conclusion


**(Z)-Hex-4-enal** is a valuable chemical intermediate that requires careful handling due to its flammability and irritant properties. While specific quantitative toxicological data is limited, a thorough understanding of the hazards associated with unsaturated aldehydes, coupled with stringent adherence to safe laboratory practices, is essential for its safe use. A comprehensive risk assessment should always precede any experimental work.

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## References

- 1. China (Z)-Hex-4-enal<sup>1/4</sup> CAS# 4634-89-3) Manufacturer and Supplier | Xinchem [xinchem.com]
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